

Guide to the Proper Disposal of 2'-Hydroxy-5'-methyl-3'-nitroacetophenone

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Compound of Interest

Compound Name: 2'-Hydroxy-5'-methyl-3'-nitroacetophenone

Cat. No.: B1585340

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As a Senior Application Scientist, my objective extends beyond providing superior chemical reagents; it includes empowering our partners in research and development with the critical knowledge to handle and manage these materials safely and responsibly. This guide provides a comprehensive, technically grounded protocol for the proper disposal of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** (CAS No. 66108-30-3), ensuring the safety of laboratory personnel and the preservation of our environment.

Immediate Safety Profile & Hazard Assessment

Before handling or preparing for disposal, it is imperative to understand the inherent hazards of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone**. This compound is a combustible solid and presents multiple health warnings.

GHS Hazard Identification:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Key Safety Data Summary

Property	Value	Source(s)
CAS Number	66108-30-3	[2]
Molecular Formula	C ₉ H ₉ NO ₄	[2]
Physical State	Solid Powder	[3]
GHS Signal Word	Warning	
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	[2]
Storage Class	11 - Combustible Solids	[4]
Water Hazard Class (WGK)	WGK 3 (Highly hazardous to water)	
Required PPE	N95 Dust Mask, Chemical Safety Goggles, Nitrile Gloves	[5]

Causality Insight: The classification of this compound as WGK 3 is a critical determinant for its disposal pathway. This rating signifies a high potential for water contamination, making sink disposal strictly prohibited and mandating containment and destruction via approved hazardous waste channels.[6][7]

Core Disposal Directive: Professional Hazardous Waste Management

Under no circumstances should **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** or its containers be disposed of in standard laboratory trash or flushed down the drain.[6][7] The compound's chemical properties and regulatory classifications mandate that all waste streams containing this substance be managed as hazardous chemical waste.

The only acceptable disposal method is through a licensed environmental management company or your institution's designated Environmental Health & Safety (EH&S) department.[3][5][8][9] These entities are equipped to handle, transport, and dispose of chemical waste in compliance with federal and local regulations, such as those established by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[10]

Step-by-Step Disposal Protocol

This protocol outlines the systematic procedure for accumulating and preparing **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** waste for collection.

Step 1: Waste Segregation

Proper segregation is the foundation of safe chemical waste management. It prevents unintended chemical reactions and ensures compliant disposal.

- **Solid Waste:** Keep **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** in its solid form separate from other chemical wastes. It should be categorized as a non-halogenated, solid organic waste.
- **Contaminated Labware:** Disposable items such as gloves, weighing papers, and pipette tips that are contaminated with the compound must also be treated as hazardous waste.[\[11\]](#)
- **Solutions:** If the compound is in a solution, the entire solution is classified as hazardous waste. The waste stream (e.g., halogenated or non-halogenated solvent, aqueous) is determined by the solvent used. Never mix incompatible waste streams.[\[12\]](#)

Step 2: Packaging and Containment

Secure and appropriate containment is critical to prevent leaks and exposure.

- **Unused or Expired Solid Chemical:** The preferred container is the original manufacturer's bottle.[\[7\]](#)[\[11\]](#) Ensure the cap is securely tightened.
- **Contaminated Solid Waste (Labware):**
 - Line a designated, rigid waste container (such as a 5-gallon pail) with a clear plastic bag.[\[7\]](#)
 - Place contaminated items into the bag.
 - Once full, securely seal the bag and place it inside a second clear plastic bag (double-bagging) before sealing the outer container.[\[11\]](#)

- Liquid Waste (Solutions): Use a chemically compatible, shatter-resistant container with a leak-proof, screw-on cap.[\[11\]](#)[\[12\]](#) Ensure at least one inch of headroom to allow for vapor expansion.[\[12\]](#)

Step 3: Labeling

Accurate labeling is a legal requirement and essential for safety. Every waste container must be labeled immediately upon the first addition of waste.

Your hazardous waste label must include:

- The full, unabbreviated chemical name: **"2'-Hydroxy-5'-methyl-3'-nitroacetophenone"**.
- The associated CAS Number: "66108-30-3".
- The words "Hazardous Waste".
- A clear indication of the hazards (e.g., "Irritant," "Combustible Solid").
- The accumulation start date (the date the first piece of waste was added).

Step 4: Storage in a Satellite Accumulation Area (SAA)

Designate a specific laboratory area as a Satellite Accumulation Area (SAA) for the temporary storage of hazardous waste.[\[12\]](#)

- The SAA must be at or near the point of generation.
- Store containers in a secondary containment tray or bin to capture any potential leaks.[\[11\]](#)
The secondary container must be chemically compatible and capable of holding 110% of the volume of the largest primary container.[\[11\]](#)
- Keep waste containers closed at all times except when adding waste.[\[11\]](#)[\[12\]](#)
- Inspect the SAA weekly for any signs of leakage or container degradation.[\[12\]](#)

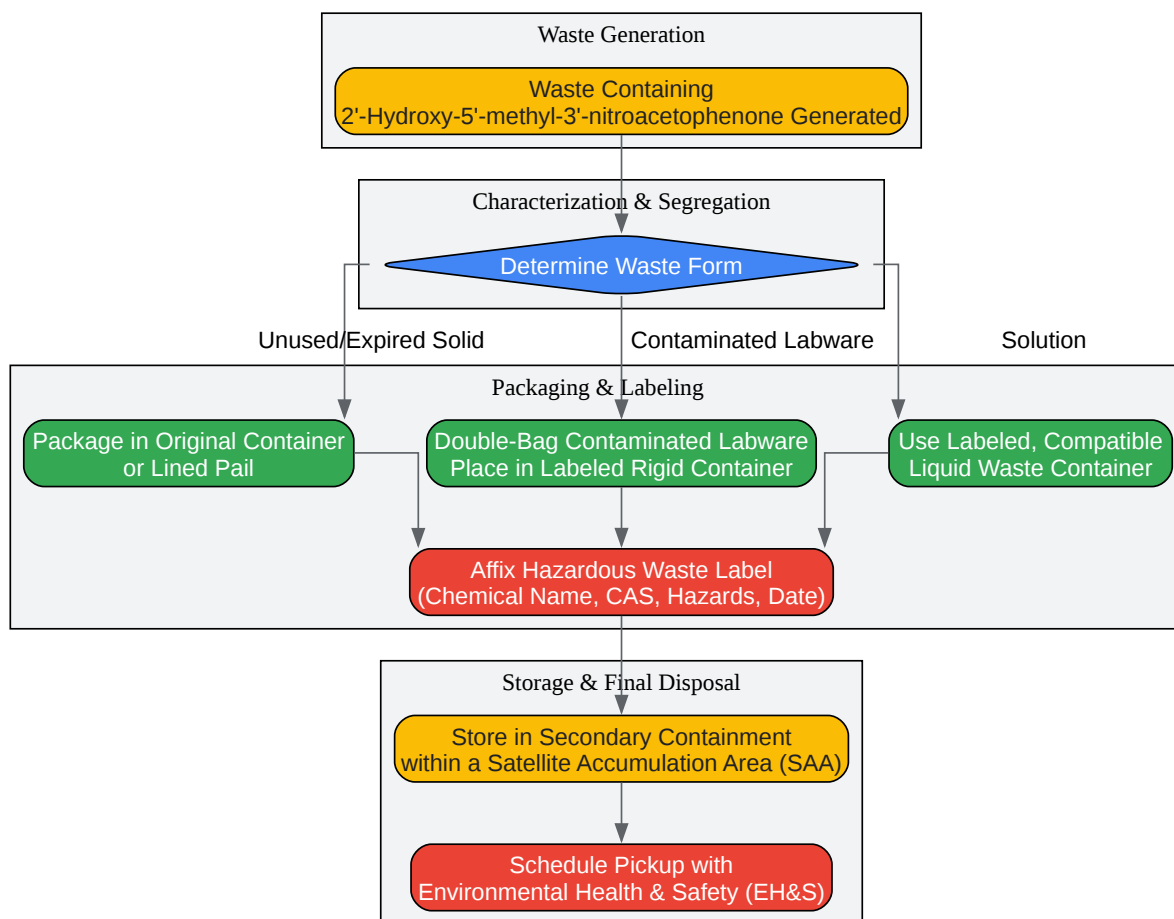
Step 5: Scheduling Waste Collection

Do not allow waste to accumulate indefinitely. Follow your institution's guidelines for collection frequency.

- Contact your EH&S department to schedule a hazardous waste pickup.
 - Hazardous waste must typically be collected within 90 days of the accumulation start date.
- [\[11\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** waste streams.



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Caption: Disposal workflow for **2'-Hydroxy-5'-methyl-3'-nitroacetophenone**.

Spill and Emergency Procedures

In the event of a spill, prioritize personnel safety and containment.

- Alert Personnel: Immediately notify all personnel in the vicinity.
- Evacuate (If Necessary): For large spills or if dust is airborne, evacuate the area.
- Don PPE: At a minimum, wear a dust mask, safety goggles, and double nitrile gloves.
- Containment: Gently cover the spill with an absorbent material intended for solid chemical spills to prevent the generation of dust.
- Cleanup: Carefully sweep the material into a designated hazardous waste container. Avoid aggressive actions that could create airborne dust.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, and dispose of all cleanup materials as hazardous waste.
- Reporting: Report the incident to your laboratory supervisor and EH&S department.

This guide is intended to provide a robust framework for the safe and compliant disposal of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone**. Always consult your institution's specific chemical hygiene plan and EH&S guidelines, as local regulations may vary.

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